

Technical Support Center: N-Hexyl-2-hydroxy-4-iodobenzamide Protocols & Troubleshooting

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Compound of Interest

Compound Name: *N-Hexyl-2-hydroxy-4-iodobenzamide*

CAS No.: 89011-07-4

Cat. No.: B14155210

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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this resource to guide researchers, chemists, and drug development professionals through the synthesis, characterization, and downstream application of **N-Hexyl-2-hydroxy-4-iodobenzamide**.

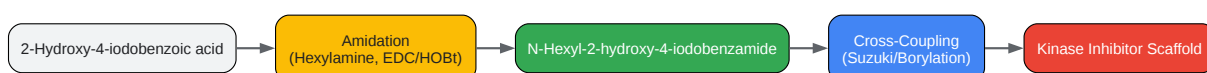
This halogenated salicylamide is a highly versatile intermediate. Its structural analogs are extensively utilized in the synthesis of [1](#)[\[1\]](#), while the aryl iodine functionality makes it an excellent substrate for [2](#)[\[2\]](#).

Physicochemical Properties & Quantitative Data

Understanding the physicochemical baseline of your intermediate is crucial for predicting its behavior in organic solvents and biological buffers.

Property	Value	Causality / Implication for Experiments
CAS Number		Unique identifier for procurement and database cross-referencing.
Molecular Formula	C13H18INO2[3]	Determines exact mass for high-resolution mass spectrometry (HRMS).
Exact Mass	347.03822 g/mol [3]	Target m/z for [M+H] ⁺ is ~348.046 in positive ion mode LC-MS.
Lipophilicity (XLogP3)	~3.5 (Predicted)	High lipophilicity due to the hexyl chain; necessitates DMSO for assay stocks[4].
Key Functionalities	Phenol (-OH), Aryl Iodide (-I), Amide	Phenol directs ortho-reactivity; Aryl iodide is primed for Pd-catalyzed coupling.

Experimental Workflows & Methodologies



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Chemical workflow from starting material to downstream kinase inhibitor scaffold.

Protocol 1: Synthesis of N-Hexyl-2-hydroxy-4-iodobenzamide via Amidation

Causality Focus: Direct amidation of **5** requires selective activation of the carboxylic acid without triggering O-acylation of the unprotected phenol[5]. We utilize EDC·HCl and HOBt, which form a mild, transient active ester that is highly reactive toward primary amines (hexylamine) but kinetically slow to react with the sterically hindered, intramolecularly hydrogen-bonded phenol.

Step-by-Step Methodology:

- **Activation:** Dissolve 2-hydroxy-4-iodobenzoic acid (1.0 equiv) in anhydrous DMF (0.2 M) under an inert N₂ atmosphere. Add HOBt (1.2 equiv) and EDC·HCl (1.2 equiv). Stir at 0°C for 30 minutes.
- **Amine Addition:** Slowly add hexylamine (1.1 equiv) followed by N,N-Diisopropylethylamine (DIPEA, 2.0 equiv) to maintain a basic environment, neutralizing the HCl salt of EDC.
- **Propagation:** Allow the reaction to warm to room temperature and stir for 12 hours.
- **Self-Validating Checkpoint:** Remove a 10 µL aliquot, quench in 100 µL 1N HCl, and extract with 100 µL EtOAc. Spot the organic layer on a TLC plate (Hexanes:EtOAc 7:3). The disappearance of the highly polar acid baseline spot and the emergence of a higher R_f UV-active spot validates successful amide bond formation.
- **Workup:** Quench the bulk reaction with water, extract with EtOAc (3x), wash the combined organics with 1N HCl, saturated NaHCO₃, and brine. Dry over Na₂SO₄, filter, and concentrate in vacuo.

Protocol 2: Downstream Application - Miyaura Borylation

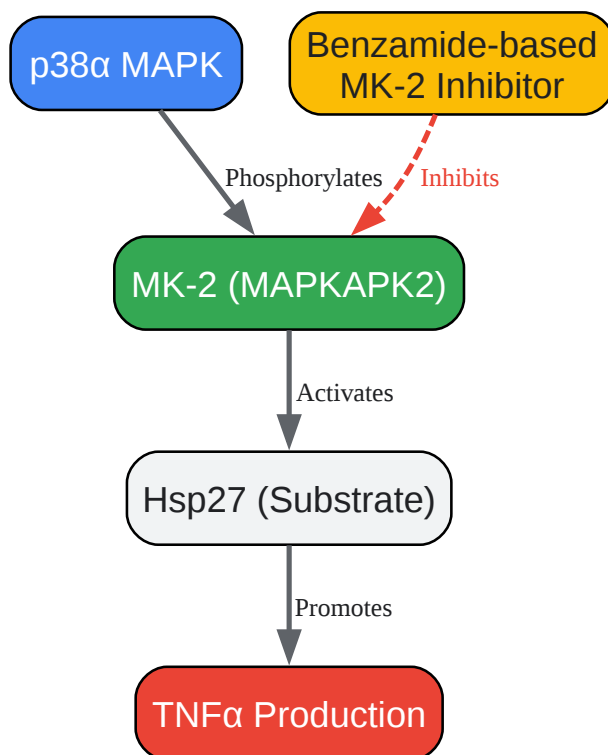
Causality Focus: To integrate this fragment into an [1\[1\]](#), the aryl iodide must be converted into a boronate ester. Palladium-catalyzed Miyaura borylation is preferred over lithium-halogen exchange to tolerate the acidic phenolic proton and the electrophilic amide carbonyl.

Step-by-Step Methodology:

- **Setup:** In a Schlenk flask, combine **N-Hexyl-2-hydroxy-4-iodobenzamide** (1.0 equiv), bis(pinacolato)diboron (1.5 equiv), and potassium acetate (3.0 equiv) in anhydrous 1,4-dioxane.
- **Degassing:** Sparge the mixture with Argon for 15 minutes. **Causality:** Oxygen must be rigorously excluded to prevent the oxidation of the Pd(0) catalyst to an inactive Pd(II) peroxo species.
- **Catalyst Addition:** Add Pd(dppf)Cl₂ (0.05 equiv). Heat to 90°C for 8 hours.

- Validation: Analyze via LC-MS for the disappearance of the aryl iodide isotope pattern and emergence of the boronate ester mass.

Biological Application: MK-2 Inhibition Pathway



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p38/MK-2 signaling pathway and targeted inhibition modulating TNFα production.

Troubleshooting Guides & FAQs

Q1: During the amidation step, I am observing a significant amount of O-acylated byproduct. How do I prevent this? A1:Causality: The phenolic hydroxyl group at the 2-position is a competing nucleophile. If the activated carboxylic acid intermediate is too reactive (e.g., if you used thionyl chloride to form an acid chloride), the hexylamine may not outcompete the phenol, leading to esterification. Solution: Ensure you are using the EDC/HOBt system described in Protocol 1. HOBt forms a less electrophilic active ester that selectively reacts with the more nucleophilic primary amine. Additionally, keep the reaction temperature strictly at 0°C during the activation phase to kinetically favor amine attack.

Q2: In downstream palladium-catalyzed cross-coupling reactions, I see rapid deiodination (protodehalogenation) of the benzamide rather than the desired coupled product. What is going wrong? A2:Causality: Aryl iodides undergo highly facile oxidative addition by Pd(0). However, if the subsequent transmetalation step is sluggish—often due to poor solubility of the coupling partner or the use of a weak base—the long-lived Pd(II) intermediate will undergo protodemetalation, replacing the iodine with a proton. Solution: Accelerate the transmetalation step. Switch to a more soluble, stronger base like Cs₂CO₃ in a mixed solvent system (e.g., Dioxane/H₂O 4:1). Alternatively, employ a bulky, electron-rich phosphine ligand (such as XPhos) to facilitate rapid transmetalation and reductive elimination.

Q3: When testing downstream benzamide-derived inhibitors in biological assays (e.g., MK-2 kinase assays), the compounds show erratic IC₅₀ values and poor reproducibility. How should I formulate them? A3:Causality: The N-hexyl chain imparts significant lipophilicity to the molecule. In purely aqueous assay buffers, the compound is likely aggregating or precipitating out of solution, which artificially lowers the effective concentration and causes assay interference (e.g., light scattering). Solution: Establish a strict formulation protocol. Prepare a 10 mM stock solution in 100% molecular-biology grade DMSO. For the assay, perform serial dilutions in DMSO first, then pre-dilute into an intermediate buffer containing 0.01% Tween-20 or 0.1% BSA to act as a solubilizing carrier. Ensure the final DMSO concentration in the assay well does not exceed 1% to prevent kinase denaturation[4].

References

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- Source: google.com (Patents)
- Source: rsc.
- Source: benchchem.
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